

Validating PIK-75 Hydrochloride Target Engagement in Cells: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *PIK-75 hydrochloride*

Cat. No.: *B1390485*

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For researchers, scientists, and drug development professionals investigating the PI3K/mTOR signaling pathway, confirming that a chemical probe or drug candidate engages its intended target within a cellular context is a critical step. **PIK-75 hydrochloride** is a potent inhibitor of phosphoinositide 3-kinase (PI3K) with high selectivity for the p110 α isoform, and also demonstrates strong inhibition of DNA-dependent protein kinase (DNA-PK).^{[1][2]} This guide provides an objective comparison of PIK-75 with other PI3K pathway inhibitors and presents experimental data and protocols to validate its target engagement in cells.

Comparison of PIK-75 with Alternative PI3K Pathway Inhibitors

The selection of an appropriate inhibitor is contingent on the specific research question. PIK-75's potent and selective inhibition of p110 α makes it a valuable tool for dissecting the specific roles of this isoform. However, for broader inhibition of the PI3K pathway or for targeting other specific isoforms, alternative inhibitors may be more suitable. The following tables provide a comparative overview of PIK-75 and other commonly used PI3K inhibitors, categorized by their selectivity profiles.

Table 1: p110 α -Selective and Isoform-Selective PI3K Inhibitors

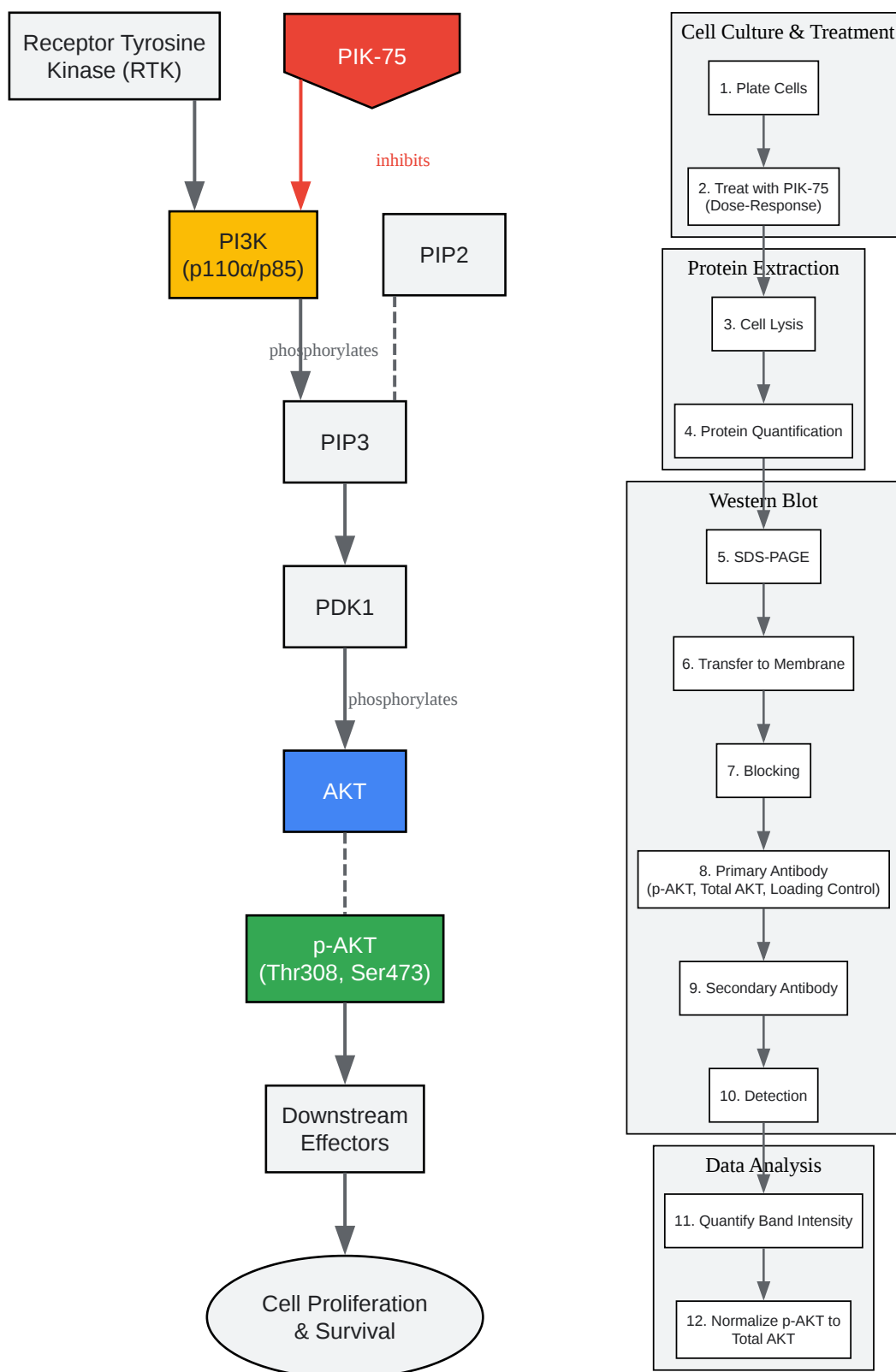
Inhibitor	Primary Target(s)	IC50 (nM) vs. p110α	IC50 (nM) vs. p110β	IC50 (nM) vs. p110δ	IC50 (nM) vs. p110γ	Mechanism of Action
PIK-75 HCl	p110α, DNA-PK	5.8[1][2]	1300[1][2]	510[2]	76[1][2]	Reversible, ATP non-competitive [1]
Alpelisib (BYL719)	p110α	5[3][4]	1200[3]	290[3]	250[3]	ATP-competitive
Taselisib (GDC-0032)	p110α, p110δ, p110γ	0.29 (Ki)[5][6]	9.1 (Ki)[5]	0.12 (Ki)[5]	0.97 (Ki)[5]	ATP-competitive
Idelalisib (CAL-101)	p110δ	820[7]	565[7]	2.5[7][8][9]	89[7][8]	ATP-competitive [10]

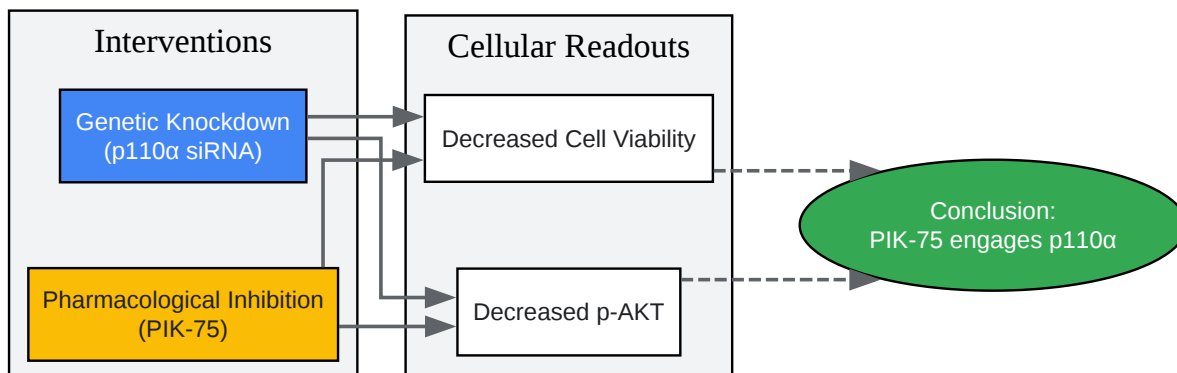
Table 2: Pan-PI3K and Dual PI3K/mTOR Inhibitors

Inhibitor	Primary Target(s)	IC50 (nM) vs. p110α	IC50 (nM) vs. p110β	IC50 (nM) vs. p110δ	IC50 (nM) vs. p110γ	IC50 (nM) vs. mTOR	Mechanism of Action
PIK-75 HCl	p110α, DNA-PK	5.8[1][2]	1300[1][2]	510[2]	76[1][2]	~1000[2]	Reversible, ATP non-competitive[1]
Wortmannin	Pan-PI3K	~3-5	~33	~3	~75	Inhibits at high concentrations	Irreversible, covalent
Buparlisib (BKM120)	Pan-PI3K	52[11][12]	166[11][12]	116[11][12]	262[11][12]	-	ATP-competitive[13]
Pictilisib (GDC-0941)	Pan-PI3K, mTOR	3[14][15][16]	33[17]	3[14][15][17]	75[17]	580[16]	ATP-competitive
NVP-BEZ235	Pan-PI3K, mTOR	4	75	7	5	6	ATP-competitive

Visualizing Cellular Target Engagement

Understanding the signaling pathway, the experimental process, and the logic of target validation is crucial. The following diagrams, generated using Graphviz, illustrate these concepts.





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